

Application Notes and Protocols for LRRK2 Protein Measurement Using MSD ELISA

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This document provides detailed application notes and protocols for the quantification of total and phosphorylated Leucine-Rich Repeat Kinase 2 (LRRK2) protein using Meso Scale Discovery (MSD) electrochemiluminescence (ECL) immunoassays. These assays offer a sensitive and high-throughput method for studying LRRK2, a key protein implicated in Parkinson's disease, making them valuable tools for basic research and therapeutic development.

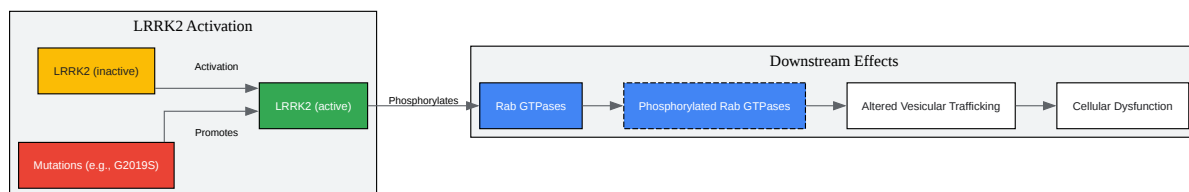
Introduction

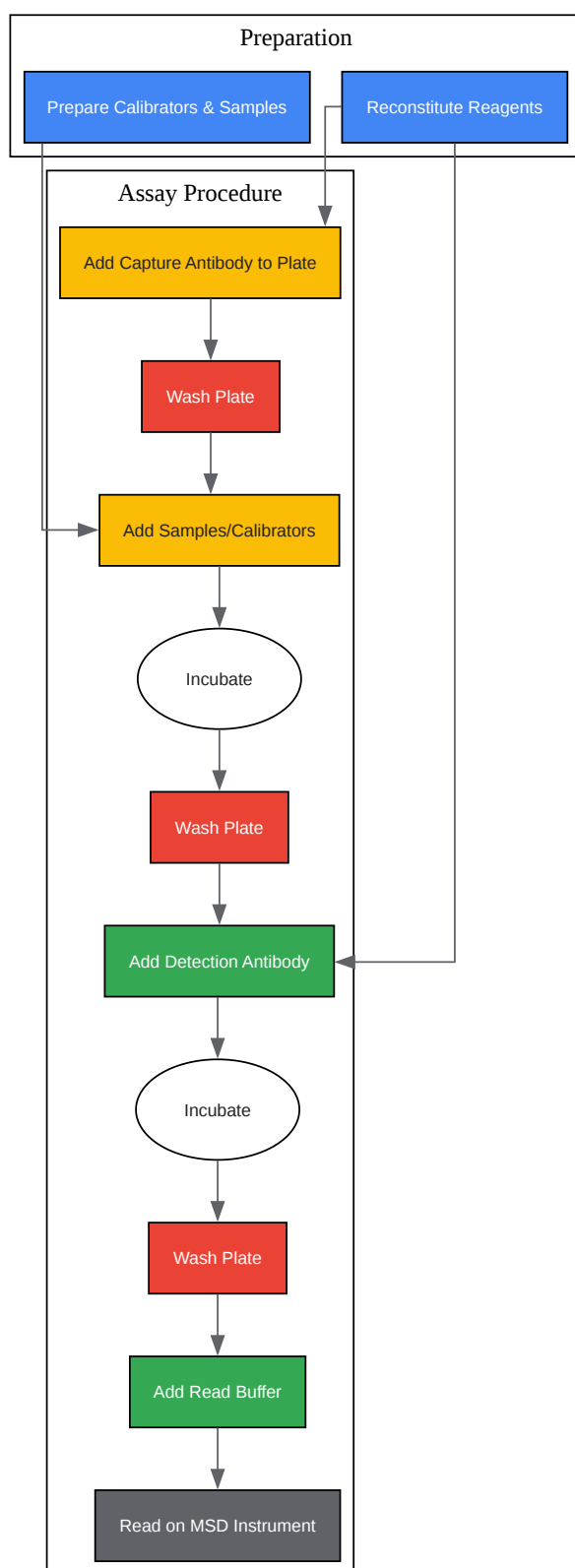
Leucine-Rich Repeat Kinase 2 (LRRK2) is a large, multi-domain protein with both kinase and GTPase activity.[1][2] Mutations in the LRRK2 gene are one of the most common genetic causes of both familial and sporadic Parkinson's disease.[3] The G2019S mutation, located in the kinase domain, is the most prevalent and leads to increased LRRK2 kinase activity.[4] This has made LRRK2 a prime target for the development of therapeutic inhibitors.

MSD's electrochemiluminescence platform provides a robust method for quantifying total LRRK2 protein levels and the phosphorylation of specific residues, such as Serine 935 (pSer935), which serves as a biomarker for LRRK2 kinase activity.[5][6] These assays are crucial for understanding LRRK2 biology and for the preclinical and clinical evaluation of LRRK2-targeting drugs.

LRRK2 Signaling Pathway

LRRK2 is involved in a variety of cellular processes, and its signaling is complex. A key aspect of its function is its kinase activity, which involves the phosphorylation of a subset of Rab GTPases.^[3] This phosphorylation can impact downstream cellular events. The following diagram illustrates a simplified LRRK2 signaling pathway.





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